Technical Guide: N-(2,2-Difluoroethyl)benzamide[1][2][3]

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Compound of Interest

Compound Name:	*N-(2,2-difluoroethyl)benzamide*
CAS No.:	*1546527-42-7*
Cat. No.:	*B6228220*

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CAS Registry Number: 1546527-42-7 Formula: Cngcontent-ng-c2977031039="" _nghost-ng-c1310870263="" class="inline ng-star-inserted">

H

F

NO Molecular Weight: 185.17 g/mol [1]

Executive Summary

This technical guide provides a comprehensive analysis of **N-(2,2-difluoroethyl)benzamide**, a fluorinated building block increasingly relevant in medicinal chemistry. The 2,2-difluoroethyl moiety serves as a critical bioisostere for ethyl and other alkyl groups, offering modulation of lipophilicity (

), metabolic stability, and hydrogen bond donor acidity without significantly altering steric bulk. This document details the chemical identity, synthesis protocols, and medicinal chemistry rationale for its application in drug discovery.[1]

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Chemical Identity & Structural Properties[5][7][8][9]

The core structure consists of a benzamide scaffold N-substituted with a 2,2-difluoroethyl group.[2][3][4][5][6] The presence of the terminal difluoromethyl (

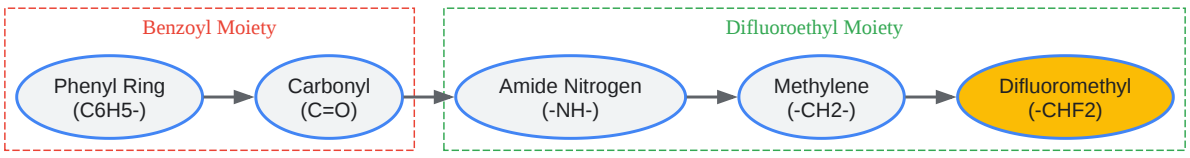
) group imparts unique electronic properties compared to its non-fluorinated analog (N-ethylbenzamide).

Key Identifiers

Property	Value
IUPAC Name	N-(2,2-difluoroethyl)benzamide
CAS Number	1546527-42-7
SMILES	FC(F)CNC(=O)c1ccccc1
InChI Key	(Predicted) ODLHGQHDOQZJOS-UHFFFAOYSA-N
Molecular Formula	C H F NO
Exact Mass	185.0652

Structural Visualization[5]

The following diagram illustrates the chemical connectivity.



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Figure 1: Structural connectivity of **N-(2,2-difluoroethyl)benzamide** highlighting the key functional zones.

Medicinal Chemistry Rationale: The Fluorine Effect[7]

Incorporating the 2,2-difluoroethyl group is a strategic design choice in hit-to-lead optimization.

Bioisosterism and Lipophilicity

The

group is often used as a bioisostere for an ethyl (

) or propyl group.

- Lipophilicity Modulation: Fluorine is lipophilic, but the polarized C-F bond can also engage in dipole-dipole interactions.[1] The

  group generally lowers basicity of nearby amines and can fine-tune

  to improve membrane permeability.

- Conformational Bias: The gauche effect associated with fluorine substitution can lock the ethyl chain into specific conformations, potentially improving binding affinity to target proteins.[1]

Metabolic Stability (Blocking -Oxidation)

A primary failure mode for alkyl-substituted drugs is rapid metabolic oxidation by Cytochrome P450 enzymes.

- Mechanism: P450s typically abstract a hydrogen atom from the

  or

  position relative to a heteroatom.[1]

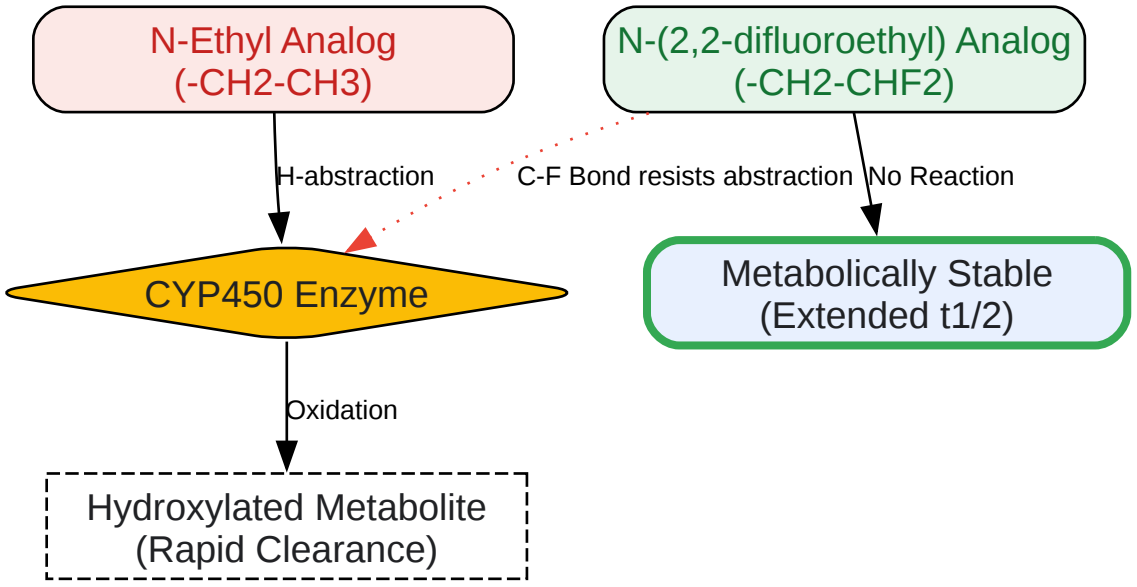
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- Fluorine Blockade: The C-F bond is the strongest single bond in organic chemistry (~116 kcal/mol).[1] Replacing

  -hydrogens with fluorine atoms renders the

  -position inert to metabolic abstraction, significantly extending the compound's half-life (

).



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Figure 2: Comparison of metabolic susceptibility between ethyl and difluoroethyl analogs.

Synthesis Protocol

The synthesis of **N-(2,2-difluoroethyl)benzamide** follows a standard nucleophilic acyl substitution (Schotten-Baumann conditions) using benzoyl chloride and 2,2-difluoroethylamine.

Reagents & Materials

- Starting Material A: Benzoyl chloride (CAS 98-88-4)
- Starting Material B: 2,2-Difluoroethylamine (CAS 430-67-1)
- Base: Triethylamine (Et

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N) or N,N-Diisopropylethylamine (DIPEA)

- Solvent: Dichloromethane (DCM) (anhydrous preferred)
- Quench: Sat. NaHCO

  (aq)

Step-by-Step Methodology

- Preparation: Flame-dry a 100 mL round-bottom flask (RBF) and purge with nitrogen.
- Solvation: Add 2,2-difluoroethylamine (1.0 equiv, e.g., 5 mmol) and DCM (20 mL).
- Base Addition: Add Triethylamine (1.5 equiv, 7.5 mmol) to the stirring solution.
- Cooling: Cool the reaction mixture to 0 °C using an ice bath.
- Acylation: Add Benzoyl chloride (1.1 equiv, 5.5 mmol) dropwise over 10 minutes. Note: Exothermic reaction.[1]
- Reaction: Allow the mixture to warm to room temperature (25 °C) and stir for 2–4 hours. Monitor by TLC (System: 30% EtOAc in Hexanes).[1]
- Workup:
  - Dilute with DCM (30 mL).[1]
  - Wash with 1M HCl (2 x 20 mL) to remove excess amine/base.[1]
  - Wash with Sat. NaHCO

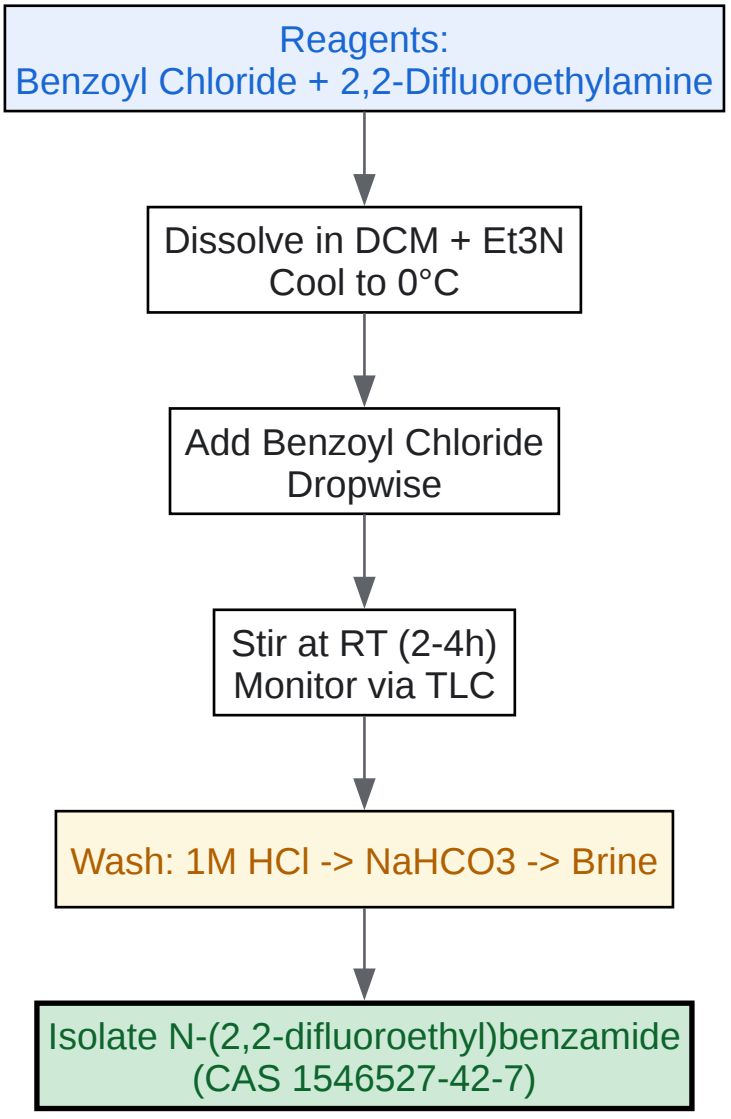
    (2 x 20 mL) to remove benzoic acid byproducts.[1]
  - Wash with Brine (20 mL).[1]
- Drying & Isolation: Dry organic layer over anhydrous MgSO

  , filter, and concentrate in vacuo.

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- Purification: If necessary, purify via silica gel flash chromatography (Gradient: 0-30% EtOAc/Hexanes).

Reaction Workflow Diagram



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Figure 3: Synthetic workflow for the preparation of **N-(2,2-difluoroethyl)benzamide**.

Analytical Characterization

To validate the identity of the synthesized compound, the following spectroscopic signatures should be observed.

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Nuclear Magnetic Resonance (NMR)

- H NMR (400 MHz, CDCl

  ):

  - 7.80 – 7.40 (m, 5H, Ar-H): Typical benzoyl aromatic pattern.[1]
  - 6.50 (br s, 1H, NH): Amide proton.[1]
  - 6.00 (tt,

    Hz,

    Hz, 1H, CHF

    ): Distinctive triplet of triplets due to coupling with two fluorine atoms and adjacent methylene protons.
  - 3.85 (td,

    Hz,

    Hz, 2H, CH

    ): Methylene group coupling with NH and fluorine atoms.[1]

- F NMR (376 MHz, CDCl

  ):

  - -120 to -125 ppm (dt, CF

    ): Doublet of triplets pattern.[1]

Mass Spectrometry (LC-MS)

- Ionization Mode: ESI+ (Electrospray Ionization, Positive mode)[1]
- Observed Mass:

  [1]

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- Fragmentation: Loss of HF (M-20) or loss of the difluoroethyl group may be observed in MS/MS.[1]

Safety & Handling

- 2,2-Difluoroethylamine: Volatile and corrosive.[1] Handle in a fume hood. Causes severe skin burns and eye damage.[1]
- Benzoyl Chloride: Lachrymator.[1] Reacts violently with water to release HCl gas.[1]
- Product: **N-(2,2-difluoroethyl)benzamide** is generally stable but should be treated as a potential irritant.[1] Store in a cool, dry place.

References

- Swarts, F. (1922).[1] Preparation of trifluoroacetonitrile and fluoroamines. Bulletin de la Classe des Sciences, Academie Royale de Belgique. (Historical context on fluoroamine synthesis).
- Meanwell, N. A. (2018).[1] Fluorine and Fluorinated Motifs in the Design and Application of Bioisosteres for Alkyl Groups. Journal of Medicinal Chemistry. [Link]
- Purser, S., et al. (2008).[1] Fluorine in medicinal chemistry. Chemical Society Reviews.[1] [Link]

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Sources

- 1. 2,3-Difluorobenzamide | C7H5F2NO | CID 140373 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1156895-87-2|4-[(Methylamino)methyl]-N-(2,2,2-trifluoroethyl)benzamide hydrochloride|BLD Pharm [bldpharm.com]

- 3. 1576078-06-2|4-(Aminomethyl)-N-(2,2-difluoroethyl)benzamide hydrochloride|BLD Pharm [bldpharm.com]
- 4. 869632-29-1|N-(4-((Dimethylamino)methyl)benzyl)-4-(trifluoromethyl)benzamide|BLD Pharm [bldpharm.com]
- 5. 1546527-42-7|N-(2,2-Difluoroethyl)benzamide|BLD Pharm [bldpharm.com]
- 6. chemscene.com [chemscene.com]
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